

Spectroscopic and Synthetic Profile of 4-(4-chlorophenyl)cyclohexanecarbohydrazide: A Technical Guide

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Compound of Interest

Compound Name: C13H17ClN4O

Cat. No.: B15145436

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available spectroscopic data and a proven synthetic pathway for 4-(4-chlorophenyl)cyclohexanecarbohydrazide, a molecule of interest in medicinal chemistry. This document is intended to serve as a valuable resource for researchers engaged in the synthesis, characterization, and application of this compound and its derivatives.

Spectroscopic Data

A comprehensive analysis of the spectroscopic data is crucial for the unambiguous identification and characterization of a chemical compound. While a complete set of experimental spectra for 4-(4-chlorophenyl)cyclohexanecarbohydrazide is not readily available in the public domain, this guide presents the documented ¹H NMR data.

Note on Data Availability: Extensive searches for experimental Infrared (IR) and Mass Spectrometry (MS) data for 4-(4-chlorophenyl)cyclohexanecarbohydrazide did not yield specific

spectra for this compound. The data for related structures and derivatives suggest characteristic absorptions, but empirical data for the title compound is not currently published.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The following table summarizes the proton NMR data for 4-(4-chlorophenyl)cyclohexanecarbohydrazide, acquired in DMSO-d₆ at 400 MHz.

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
8.97	br.s	1H	-NH-NH ₂
7.32	d, J = 12.0 Hz	2H	Ar-H
7.24	d, J = 12.0 Hz	2H	Ar-H
4.16	br.s	2H	-NH-NH ₂
2.55-2.47	m	1H	Cyclohexyl-H
2.16-2.08	m	1H	Cyclohexyl-H
1.82-1.60	m	4H	Cyclohexyl-H
1.32-1.56	m	4H	Cyclohexyl-H

Experimental Protocols

The synthesis of 4-(4-chlorophenyl)cyclohexanecarbohydrazide can be achieved through a two-step process starting from commercially available materials. The detailed experimental procedures are outlined below.

Synthesis of Methyl 4-(4-chlorophenyl)cyclohexanecarboxylate (2)

To a solution of 4-(4-chlorophenyl)cyclohexane carboxylic acid (1) (2 g, 8.4 mmol) in methanol (20 mL), sulphuric acid (0.1 mL) was added. The reaction mixture was stirred at room

temperature. Upon completion of the reaction, the solvent was evaporated, and the residue was processed to afford the methyl ester.

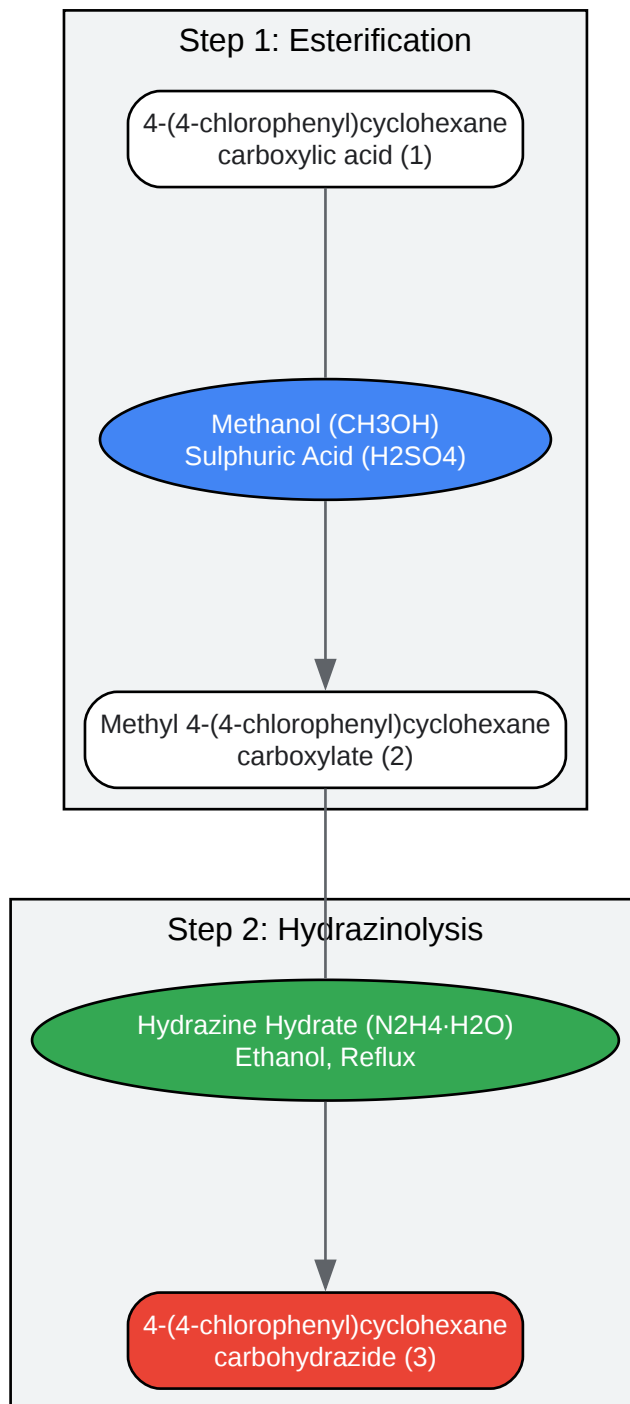
Synthesis of 4-(4-chlorophenyl)cyclohexanecarbohydrazide (3)

To a solution of methyl 4-(4-chlorophenyl)cyclohexanecarboxylate (2) (1.5 g, 5.95 mmol) in ethanol (15 mL), hydrazine hydrate (24 mmol) was added, and the mixture was heated to reflux for 3 hours. After the reaction was complete, the ethanol was concentrated under reduced pressure to yield the crude 4-(4-chlorophenyl)cyclohexanecarbohydrazide (3). The crude product was then purified by slurring in n-hexane, followed by filtration and drying.

Synthesis Workflow

The following diagram illustrates the synthetic pathway for the preparation of 4-(4-chlorophenyl)cyclohexanecarbohydrazide.

Synthesis of 4-(4-chlorophenyl)cyclohexanecarbohydrazide



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Caption: Synthetic route for 4-(4-chlorophenyl)cyclohexanecarbohydrazide.

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